

Molecular weight and formula of 1-Acetylindolin-3-one.

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Compound of Interest

Compound Name: 1-Acetylindolin-3-one

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An In-depth Technical Guide to 1-Acetylindolin-3-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Acetylindolin-3-one**, a key heterocyclic compound with significant applications in medicinal chemistry and organic synthesis. This document outlines its fundamental chemical properties, a detailed synthesis protocol, and discusses its biological significance, including its role as a versatile precursor for pharmacologically active molecules.

Core Compound Specifications

1-Acetylindolin-3-one, also known by synonyms such as 1-Acetyl-3-indolinone and N-Acetylindoxyl, is a stable, solid compound at room temperature.[1][2][3] Its core structure, featuring an acetylated indolinone ring system, makes it a valuable intermediate in the synthesis of more complex indole derivatives.[1]

Physicochemical and Identification Data

The following table summarizes the key quantitative and identifying information for **1-Acetylindolin-3-one**.

Property	Value	Reference(s)
Molecular Formula	$C_{10}H_9NO_2$	[1] [2]
Molecular Weight	175.18 g/mol	[2] [4]
CAS Number	16800-68-3	[1] [2]
Appearance	Off-white to yellow or brown solid	[1] [3]
Melting Point	133-134 °C	[3]
Boiling Point	411.2 ± 34.0 °C (Predicted)	[3]
Density	1.275 ± 0.06 g/cm ³ (Predicted)	[3]
Storage Temperature	0-8 °C	[1] [3]

Synthesis Protocol

A preparative method for the synthesis of N-acetyl-3-indolinones has been developed, which involves the cyclization and subsequent hydrolysis of N-(2-carboxyphenyl) glycine derivatives. [\[5\]](#) This procedure provides a reliable route to obtain the target compound for research and development purposes.

Experimental Protocol: Synthesis of N-Acetyl-3-indolinone

Materials:

- N-(2-carboxyphenyl) glycine
- Acetic Anhydride
- Sodium Acetate (anhydrous)
- Hydrolysis agent (e.g., aqueous acid or base)
- Appropriate solvents for reaction and purification

Procedure:

- Deacetylation and Cyclization: A mixture of N-(2-carboxyphenyl) glycine, acetic anhydride, and anhydrous sodium acetate is heated under reflux. This step facilitates the formation of N,O-diacetylindoxyl through a cyclization reaction.[5][6]
- Hydrolysis: The resulting N,O-diacetylindoxyl intermediate is then subjected to hydrolysis. This step selectively removes the O-acetyl group to yield the final product, **1-Acetylindolin-3-one**.[5]
- Purification: The crude product is purified using standard laboratory techniques, such as recrystallization from a suitable solvent (e.g., ethanol/water), to afford pale yellow crystals of **1-Acetylindolin-3-one**.[3][5]

Biological Activity and Therapeutic Potential

1-Acetylindolin-3-one serves as a crucial building block in the development of a wide array of pharmaceuticals, particularly in the fields of oncology and anti-inflammatory research.[1] Its unique structure allows for further chemical modifications to generate diverse libraries of compounds for drug discovery.

The indole nucleus, central to this compound, is a privileged scaffold in medicinal chemistry, with derivatives exhibiting a broad spectrum of biological activities, including anti-cancer, anti-HIV, and antimicrobial properties.[7][8]

Role as a Pharmaceutical Intermediate

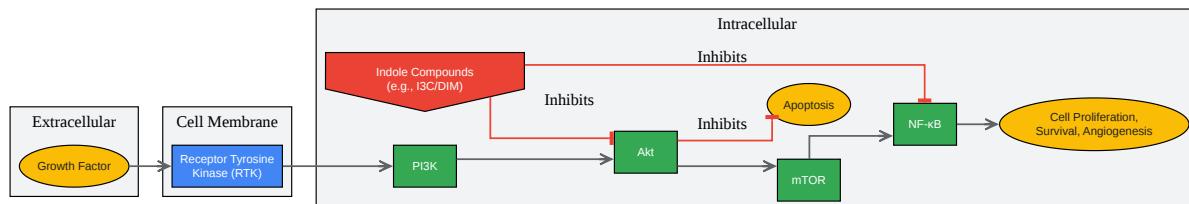
This compound is a key intermediate for synthesizing more complex molecules with potential therapeutic applications.[1] Research has shown that derivatives of 1-acetylindoline can act as $\alpha 1$ -adrenoceptor (AR) antagonists, which are targets for conditions like benign prostatic hyperplasia.[9][10] Its utility as a precursor is central to the exploration of new therapeutic agents.[1]

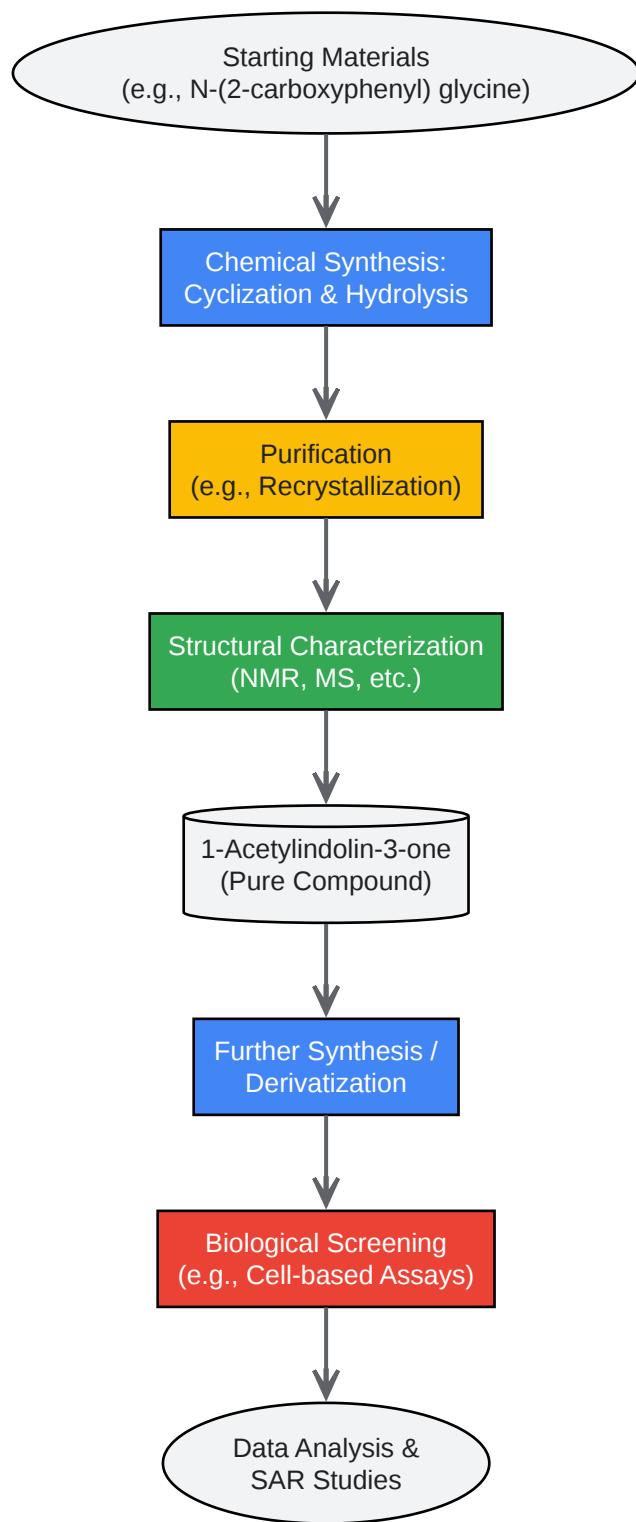
General Signaling Pathways for Indole Compounds

While specific signaling pathway data for **1-Acetylindolin-3-one** is not extensively documented, the broader class of indole-containing compounds is known to modulate key

cellular signaling pathways implicated in cancer and other diseases. Notably, indole derivatives like indole-3-carbinol (I3C) and its metabolites have been shown to target the PI3K/Akt/mTOR/NF- κ B signaling cascade. This pathway is critical for regulating cell survival, proliferation, and inflammation.

The diagram below illustrates the general mechanism by which indole compounds can influence this pathway, leading to downstream effects such as the induction of apoptosis and inhibition of cell proliferation.



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